

2-Ethoxyethanethiol reactivity with common functional groups

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Ethoxyethanethiol

CAS No.: 17362-04-8

Cat. No.: B100845

[Get Quote](#)

An In-Depth Technical Guide to the Reactivity of **2-Ethoxyethanethiol** with Common Functional Groups

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethoxyethanethiol (C₄H₁₀OS) is an organosulfur compound featuring a thiol functional group and an ether linkage.^[1] Its unique structure imparts a set of chemical properties that make it a versatile reagent and building block in various synthetic applications, including pharmaceuticals and materials science. The nucleophilicity of the thiol group is the primary driver of its reactivity, allowing it to participate in a wide array of chemical transformations. This document provides a comprehensive overview of the reactivity of **2-ethoxyethanethiol** with several common and important functional groups, supported by generalized experimental protocols and reaction pathways.

Due to the limited availability of specific quantitative data for **2-ethoxyethanethiol** in the literature, the information, reaction conditions, and expected outcomes presented herein are

based on the well-established and general reactivity patterns of thiols.[2][3]

Chemical Properties of 2-Ethoxyethanethiol

Property	Value
Molecular Formula	C4H10OS[1]
Molecular Weight	106.19 g/mol [1]
IUPAC Name	2-ethoxyethanethiol[1]
CAS Number	17362-04-8[1][4]
Appearance	Colorless liquid (presumed based on similar thiols)
Odor	Pungent, characteristic of thiols[5]

Safety and Handling

2-Ethoxyethanethiol is classified as a flammable liquid and is harmful if swallowed. It can cause skin irritation and serious eye damage, and may cause respiratory irritation.[1] Proper personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times.[6][7] All manipulations should be performed in a well-ventilated fume hood to avoid inhalation of vapors.[8][9]

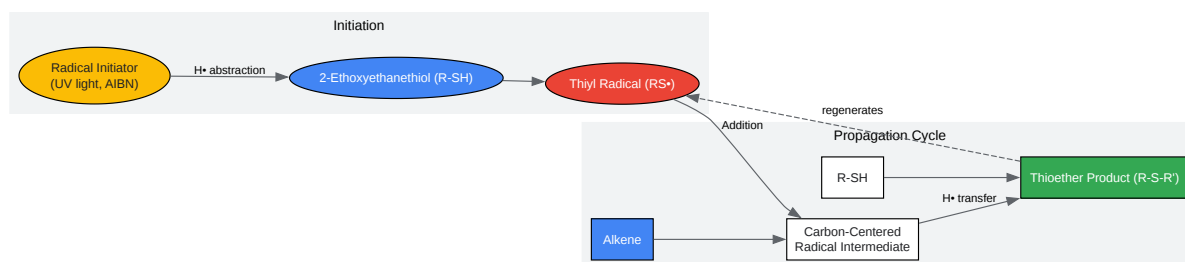
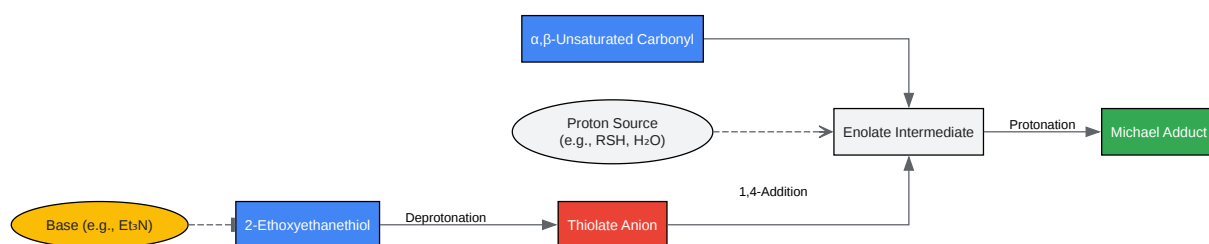
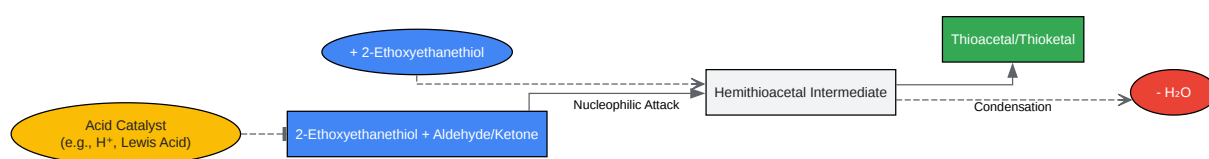
Core Reactivity Profiles

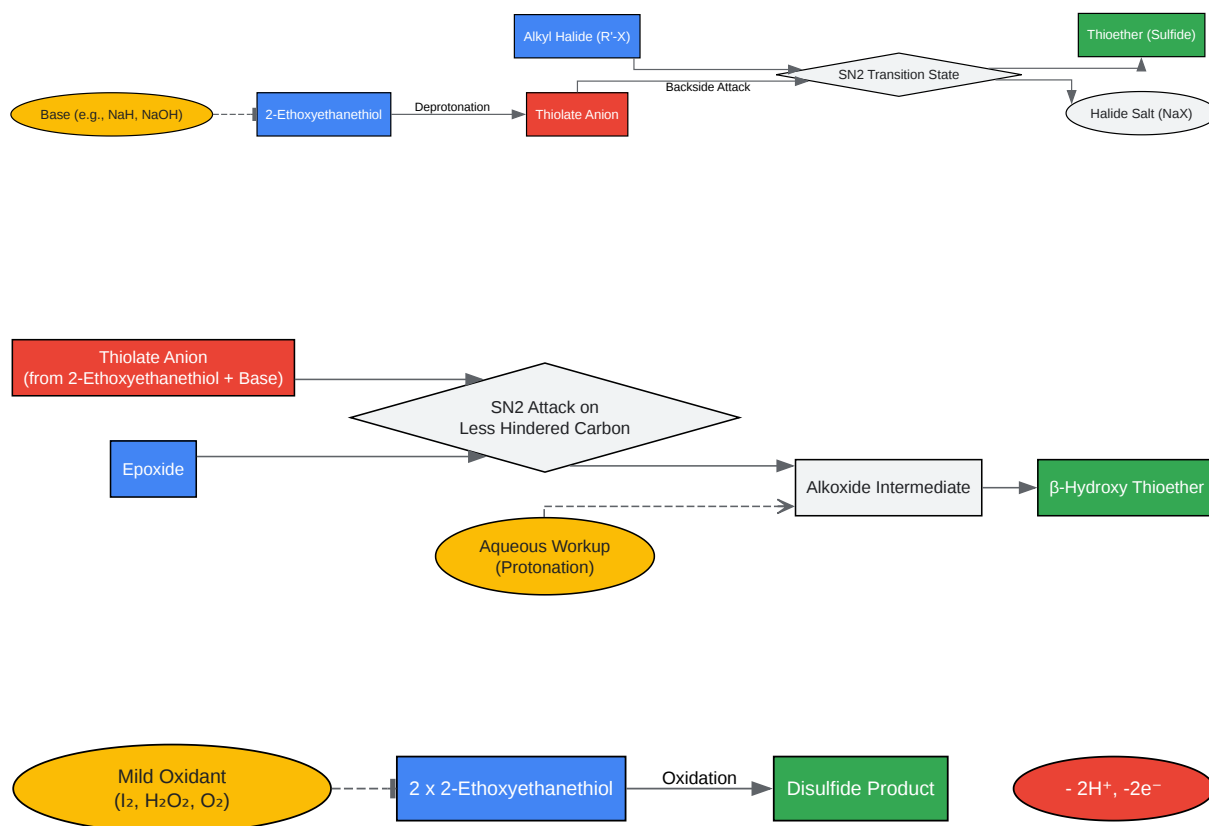
The reactivity of **2-ethoxyethanethiol** is dominated by the nucleophilic character of the sulfur atom. The thiol proton is weakly acidic (typical thiol pKa is around 10-11), and deprotonation with a base generates a highly nucleophilic thiolate anion (RS^-), which is a potent reactant in many substitution and addition reactions.[2][3]

Reactivity with Aldehydes and Ketones: Thioacetal Formation

Thiols react with aldehydes and ketones in the presence of an acid catalyst (Lewis or Brønsted) to form thioacetals or thioketals.[10][11] This reaction is often used as a method for protecting

carbonyl groups in multi-step syntheses.[10] The reaction proceeds through an initial nucleophilic attack of the thiol on the carbonyl carbon to form a hemithioacetal, which then reacts with a second thiol molecule to yield the stable thioacetal.[10]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Ethoxyethanethiol | C₄H₁₀OS | CID 28497 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. Chemical Reactivity [www2.chemistry.msu.edu]
- 4. 2-ethoxyethanethiol CAS#: 17362-04-8 [m.chemicalbook.com]
- 5. 18.7 Thiols and Sulfides – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]

- [6. chemicalbook.com \[chemicalbook.com\]](https://chemicalbook.com)
- [7. sigmaaldrich.com \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [8. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [9. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [10. Thioacetal - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [11. Controllable Synthesis of Thioacetals/Thioketals and \$\beta\$ -Sulfanyl Ketones Mediated by Methanesulfonic Anhydride and Sulfuric Acid from Aldehyde/Acetone and Thiols - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [2-Ethoxyethanethiol reactivity with common functional groups]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b100845/docs#2-ethoxyethanethiol-reactivity-with-common-functional-groups\]](https://www.benchchem.com/product/b100845/docs#2-ethoxyethanethiol-reactivity-with-common-functional-groups)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check